

# 2-Chloro-1,3-propanediol-d5: A Comprehensive Safety and Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-1,3-propanediol-d5

Cat. No.: B565431

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety, handling, and toxicological profile of **2-Chloro-1,3-propanediol-d5**. The information is compiled from various safety data sheets and toxicological assessments to ensure a comprehensive resource for laboratory and research applications.

## Core Safety and Handling

**2-Chloro-1,3-propanediol-d5** is a deuterated stable isotope-labeled metabolite of Dichloropropanols.[1] While specific toxicity data for the deuterated compound is limited, the safety profile is based on its non-deuterated counterpart, 2-Chloro-1,3-propanediol, and its isomers. The primary hazards associated with this class of compounds include potential skin irritation and other health risks upon exposure.[2]

Storage and Handling Precautions:

- Store in a cool, dry, and well-ventilated area.[2]
- Keep the container tightly closed to prevent moisture absorption, as the compound is hygroscopic.[3]
- Recommended storage is in a freezer at -20°C.[1][3]

- Handle with appropriate personal protective equipment (PPE), including gloves, and eye protection.[\[2\]](#)
- Avoid inhalation of any fumes, especially from heated product.[\[2\]](#)

## Quantitative Data

The following tables summarize the key quantitative data for **2-Chloro-1,3-propanediol-d5** and its non-deuterated analog for easy comparison.

Table 1: Physical and Chemical Properties

| Property            | 2-Chloro-1,3-propanediol-d5   | 2-Chloro-1,3-propanediol (non-deuterated)                          |
|---------------------|---|--|
| Molecular Formula   | C <sub>3</sub> H <sub>2</sub> D <sub>5</sub> ClO <sub>2</sub> <a href="#">[1]</a> | C <sub>3</sub> H <sub>7</sub> ClO <sub>2</sub> <a href="#">[4]</a> |
| Molecular Weight    | 115.57 g/mol <a href="#">[1]</a> <a href="#">[3]</a>                              | 110.54 g/mol <a href="#">[4]</a>                                   |
| CAS Number          | 1216764-05-4 <a href="#">[3]</a>  | 497-04-1 <a href="#">[4]</a>                                       |
| Appearance          | Liquid <a href="#">[1]</a>  | Colorless to pale yellow liquid <a href="#">[5]</a>                |
| Purity              | >95% to >99% <a href="#">[2]</a> <a href="#">[3]</a>                              | Not specified in general SDS                                       |
| Solubility          | Soluble in water. <a href="#">[5]</a>   | Soluble in water. <a href="#">[5]</a>                              |
| Storage Temperature | -20°C (Freezer) <a href="#">[1]</a> <a href="#">[3]</a>                           | Refrigerator <a href="#">[5]</a>                                   |

Table 2: Toxicological Data (for non-deuterated analogs)

| Toxicity Metric   | Value               | Species | Route of Exposure | Reference |
|-------------------|---------------------|---------|-------------------|-----------|
| LD50 (Oral)       | 110–400 mg/kg bw    | Rat     | Oral              | [6]       |
| LD50 (Dermal)     | 800 mg/kg bw        | Rabbit  | Dermal            | [6]       |
| LC50 (Inhalation) | 125 ppm (0.66 mg/L) | Rat     | Inhalation        | [6]       |

## Experimental Protocols

The toxicological data for chloropropanols are typically generated following standardized experimental protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity Testing (Based on OECD Guideline 423)

This protocol is designed to assess the short-term toxic effects of a substance when administered orally.

Methodology:

- **Animal Selection:** Healthy, young adult rats of a single sex (typically females) are used.
- **Housing:** Animals are housed in individual cages under controlled environmental conditions (temperature, humidity, light cycle).
- **Dose Administration:** The test substance is administered orally via gavage in a stepwise procedure using fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Necropsy:** A gross necropsy of all animals is performed at the end of the study.

## Skin Irritation Testing (Based on OECD Guideline 404)

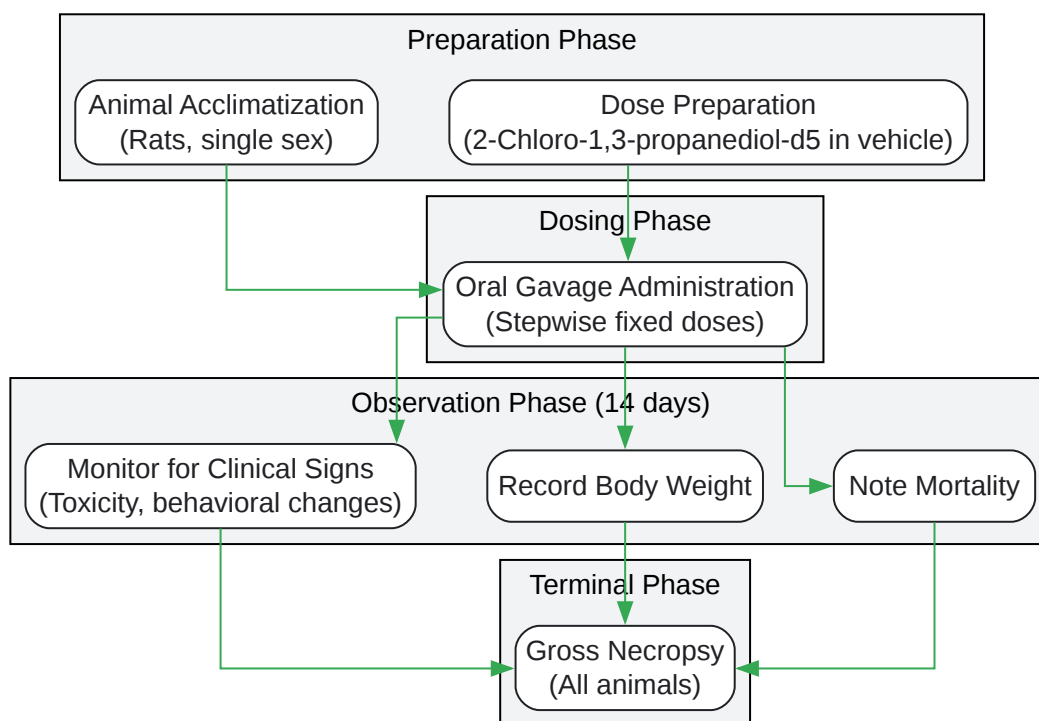
This protocol evaluates the potential of a substance to cause skin irritation.

### Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are typically used.
- **Test Area Preparation:** A small area of the animal's back is clipped free of fur.
- **Substance Application:** A defined amount of the test substance is applied to the prepared skin and covered with a gauze patch.
- **Exposure:** The substance is left in contact with the skin for a specified period (e.g., 4 hours).
- **Observation:** The skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals after patch removal.

## Visualizations

### Experimental Workflow for Acute Oral Toxicity Study

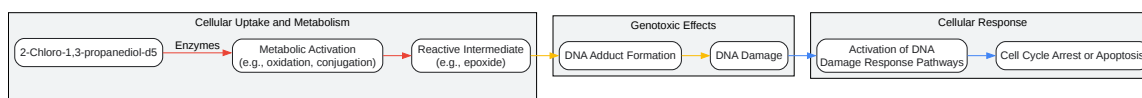


[Click to download full resolution via product page](#)

Caption: Workflow for an acute oral toxicity study.

## Potential Metabolic and Genotoxic Pathway

The genotoxicity of some chloropropanols is thought to involve metabolic activation to reactive intermediates that can interact with DNA.



[Click to download full resolution via product page](#)

Caption: Postulated metabolic and genotoxic pathway.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The vicinal chloroalcohols 1,3-dichloro-2-propanol (DC2P), 3-chloro-1,2-propanediol (3CPD) and 2-chloro-1,3-propanediol (2CPD) are not genotoxic in vivo in the wing spot test of *Drosophila melanogaster* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. cosmobiousa.com [cosmobiousa.com]
- 3. 2-Chloro-1,3-propanediol-d5 (Major) | LGC Standards [lgcstandards.com]
- 4. lookchem.com [lookchem.com]
- 5. 2-CHLORO-1,3-PROPANEDIOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. industrialchemicals.gov.au [industrialchemicals.gov.au]
- To cite this document: BenchChem. [2-Chloro-1,3-propanediol-d5: A Comprehensive Safety and Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b565431#2-chloro-1-3-propanediol-d5-safety-data-sheet>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)